

but-2-ynedinitrile CAS number and identifiers

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Compound of Interest

Compound Name: **but-2-ynedinitrile**

Cat. No.: **B094463**

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An In-depth Technical Guide to **But-2-ynedinitrile**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **but-2-ynedinitrile** (dicyanoacetylene), a highly reactive and energetic compound. It covers its fundamental properties, synthesis, and key applications in organic chemistry, with a focus on data and methodologies relevant to research and development.

Chemical Identifiers and Properties

But-2-ynedinitrile, also known by its IUPAC name, is a symmetrical and linear molecule with the chemical formula C_4N_2 .^{[1][2]} Its structure consists of a central carbon-carbon triple bond flanked by two nitrile groups ($N\equiv C-C\equiv C-C\equiv N$).^{[1][2][3]} This arrangement of alternating triple and single bonds makes it a highly reactive and versatile reagent in organic synthesis.

Table 1: Identifiers for **But-2-ynedinitrile**

Identifier Type	Value
CAS Number	1071-98-3 [1] [2] [4] [5] [6] [7]
IUPAC Name	but-2-ynedinitrile [1] [4] [7]
Other Names	Dicyanoacetylene, Acetylenedicarbonitrile, Carbon subnitride, 1,2-Dicyanoethyne [2] [4] [5] [6] [7]
Molecular Formula	C ₄ N ₂ [1] [2] [4] [5] [6] [7]
InChI Key	ZEHZNAXXOOYTJM-UHFFFAOYSA-N [1] [2] [4] [5] [6] [7]
Canonical SMILES	C(#CC#N)C#N [1] [4] [7]
PubChem CID	14068 [2] [4]

Table 2: Physicochemical Properties of **But-2-ynedinitrile**

Property	Value
Molar Mass	76.06 g/mol [1] [2]
Appearance	Colorless volatile liquid [2]
Melting Point	20.5 °C [1] [2] [8] [9]
Boiling Point	76.5 °C [2] [8] [9]
Density	0.907 g/cm ³ [2]
Standard Enthalpy of Formation (ΔfH ₂₉₈)	+500.4 kJ/mol [1] [2]
Solubility	Soluble in organic solvents [2]

Due to its high positive enthalpy of formation, **but-2-ynedinitrile** is an endothermic compound that can decompose explosively to carbon powder and nitrogen gas.[\[1\]](#)[\[2\]](#)[\[4\]](#) It is also known for burning in oxygen with one of the hottest known flames for a chemical reaction, reaching a temperature of 5,260 K (4,990 °C).[\[1\]](#)[\[2\]](#)[\[4\]](#)

Synthesis and Experimental Protocols

The synthesis of **but-2-ynedinitrile** is challenging due to its high reactivity and potential instability. Several methods have been reported, with varying yields and safety considerations.

One common laboratory-scale synthesis involves the dehydration of acetylenedicarboxamide.

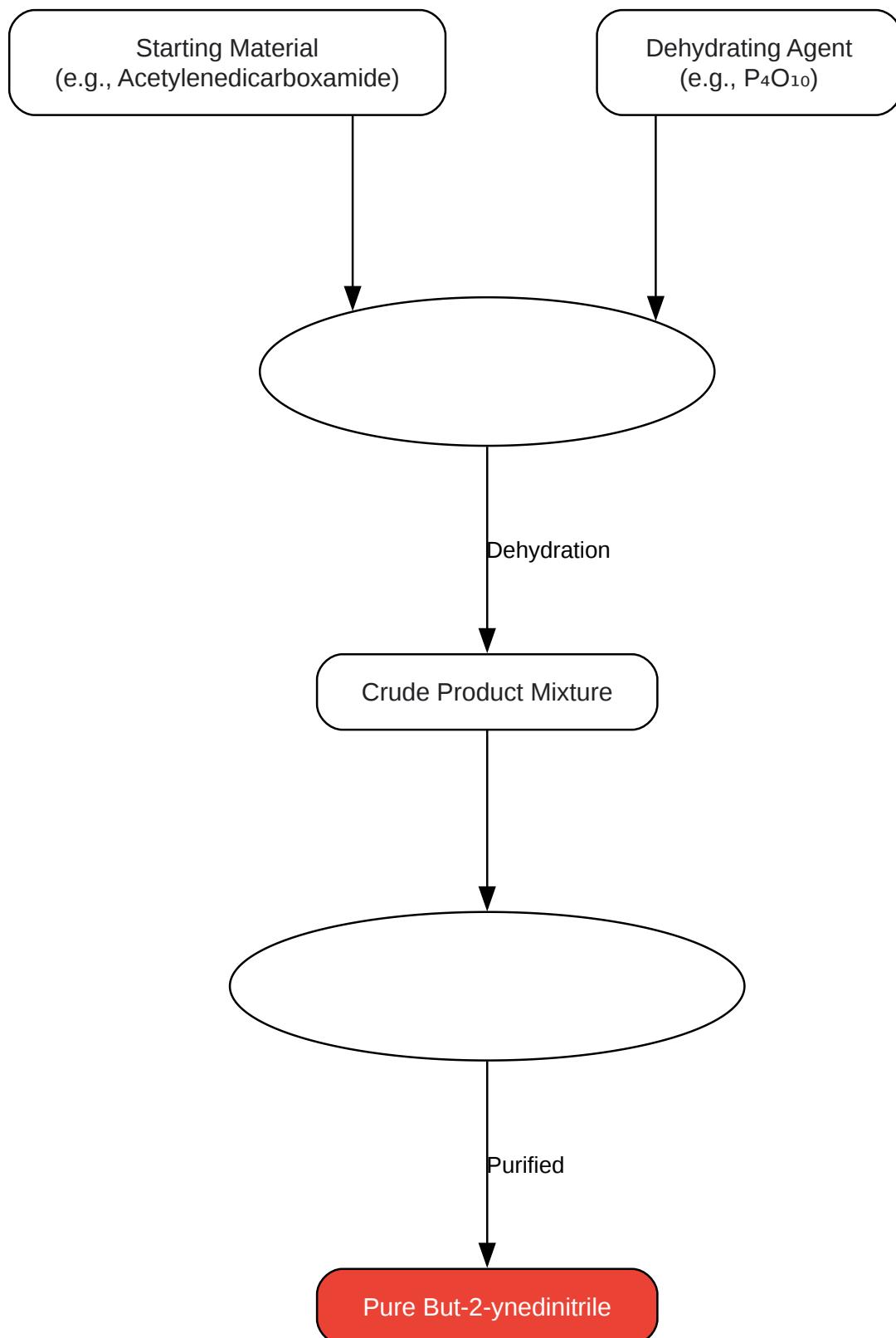
Experimental Protocol: Synthesis via Dehydration

A reported method for the synthesis of **but-2-ynedinitrile** involves the dehydration of acetylenedicarboxamide with a dehydrating agent like phosphorus pentoxide.

- Reactants: Acetylenedicarboxamide and phosphorus pentoxide.
- Procedure: The reactants are carefully heated under vacuum.
- Product Isolation: The resulting **but-2-ynedinitrile** is collected by vacuum sublimation or atmospheric distillation.^[8]
- Yield: This method has been reported to have a maximum yield of around 40%.

Another industrial-scale method involves the reaction of nitrogen gas with graphite at very high temperatures.

Experimental Workflow: Synthesis of **But-2-ynedinitrile**

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Caption: General experimental workflow for the synthesis of **but-2-ynedinitrile**.

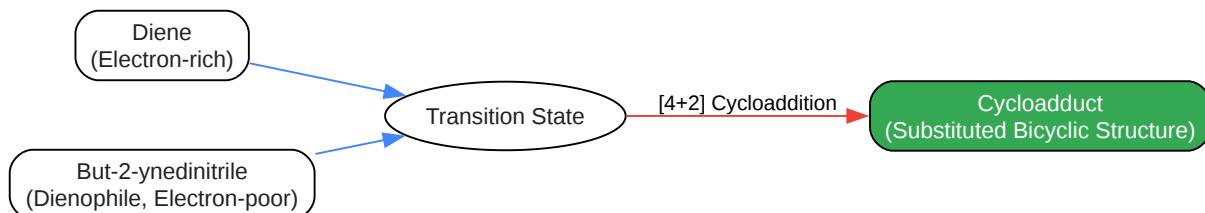
Chemical Reactivity and Applications

The electron-withdrawing nature of the two nitrile groups makes the central alkyne in **but-2-ynedinitrile** highly electron-deficient.[1] This electronic property makes it an exceptionally powerful dienophile in Diels-Alder reactions, capable of reacting with even poorly reactive dienes.[1]

Diels-Alder Cycloaddition Reactions

But-2-ynedinitrile is a key reagent for constructing complex polycyclic and nitrogen-containing molecules.[1] Its high reactivity allows it to participate in cycloaddition reactions with a wide range of dienes, including aromatic compounds that are typically unreactive as dienes.[1]

Reaction Pathway: Diels-Alder Reaction with a Diene



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Caption: Generalized pathway of a Diels-Alder reaction involving **but-2-ynedinitrile**.

While its high reactivity and toxicity may limit its direct use in final drug products, **but-2-ynedinitrile** serves as a valuable building block in the synthesis of complex organic molecules that may have pharmaceutical applications. Its ability to form new carbon-carbon bonds and introduce nitrogen atoms makes it a useful tool for medicinal chemists in the early stages of drug discovery and development.

Safety and Handling

But-2-ynedinitrile is a hazardous material that requires careful handling by trained professionals in a controlled laboratory setting.

- Explosive Potential: The pure compound and concentrated solutions are potentially explosive and can detonate, especially with heat or shock.[4]
- Flammability: It is a flammable liquid that can ignite in the air at 130°C.[4]
- Toxicity: It is considered toxic, and due to its volatility, it poses an inhalation hazard. Upon decomposition, it can emit toxic fumes of cyanide and nitrogen oxides.[4]
- Storage: It should be stored at very low temperatures (e.g., on dry ice) away from light and oxygen to prevent polymerization into a dark solid. Diluted solutions are significantly more stable.

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times when handling this compound. All work should be conducted in a well-ventilated fume hood.

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